

# Hydrolysis of Lead(II) Ions in Aqueous Solution: A Technical Guide

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## Compound of Interest

Compound Name: Lead(II) hydroxide

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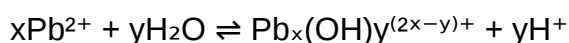
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hydrolysis of lead(II) ( $\text{Pb}^{2+}$ ) ions in aqueous solutions. Understanding the speciation of lead(II) under various conditions is critical for researchers in fields ranging from environmental science and toxicology to materials science and drug development, where lead contamination can be a significant concern. This document details the formation of various hydrolysis products, their stability, the thermodynamics of these reactions, and the experimental methods used for their characterization.

## Introduction to Lead(II) Hydrolysis

The aqueous chemistry of lead(II) is complex and highly dependent on pH. In acidic solutions ( $\text{pH} < 6$ ), the dominant species is the hydrated lead(II) ion,  $[\text{Pb}(\text{H}_2\text{O})_n]^{2+}$ . As the pH increases, the water molecules in the hydration shell undergo deprotonation, leading to the formation of a series of mononuclear and polynuclear hydroxo complexes. This process, known as hydrolysis, significantly alters the solubility, mobility, and toxicity of lead in aqueous environments.

The general hydrolysis reaction can be represented as:



The equilibrium of this reaction is characterized by hydrolysis constants, which are crucial for predicting the speciation of lead(II) in solutions of varying acidity.

## Lead(II) Hydrolysis Products and Their Stability

Numerous studies have identified a variety of mononuclear and polynuclear lead(II) hydroxo complexes. The formation and stability of these species are quantified by their cumulative stability constants ( $\beta$ ).

### Quantitative Data on Lead(II) Hydrolysis

The following tables summarize the key quantitative data for the hydrolysis of lead(II) ions, including the stoichiometry of the hydrolysis products, their formation constants ( $\log \beta$ ), and thermodynamic data where available.

Table 1: Stability Constants ( $\log \beta$ ) of Mononuclear Lead(II) Hydrolysis Species

Species	Reaction	$\log \beta$	Ionic Medium	Temperature (°C)
$\text{Pb(OH)}^+$	$\text{Pb}^{2+} + \text{H}_2\text{O} \rightleftharpoons \text{Pb(OH)}^+ + \text{H}^+$	-7.86	0.1 M $\text{KNO}_3$	25
$\text{Pb(OH)}_2$	$\text{Pb}^{2+} + 2\text{H}_2\text{O} \rightleftharpoons \text{Pb(OH)}_2 + 2\text{H}^+$	-17.1	3.0 M $\text{NaClO}_4$	25
$[\text{Pb(OH)}_3]^-$	$\text{Pb}^{2+} + 3\text{H}_2\text{O} \rightleftharpoons [\text{Pb(OH)}_3]^- + 3\text{H}^+$	-28.1	3.0 M $\text{NaClO}_4$	25

Table 2: Stability Constants ( $\log \beta$ ) of Polynuclear Lead(II) Hydrolysis Species

Species	Reaction	$-\log \beta$	Ionic Medium	Temperature (°C)
$[\text{Pb}_3(\text{OH})_4]^{2+}$	$3\text{Pb}^{2+} + 4\text{H}_2\text{O} \rightleftharpoons [\text{Pb}_3(\text{OH})_4]^{2+} + 4\text{H}^+$	23.91	0.1 M $\text{KNO}_3$	25
$[\text{Pb}_3(\text{OH})_5]^+$	$3\text{Pb}^{2+} + 5\text{H}_2\text{O} \rightleftharpoons [\text{Pb}_3(\text{OH})_5]^+ + 5\text{H}^+$	31.75	0.1 M $\text{KNO}_3$	25
$[\text{Pb}_4(\text{OH})_4]^{4+}$	$4\text{Pb}^{2+} + 4\text{H}_2\text{O} \rightleftharpoons [\text{Pb}_4(\text{OH})_4]^{4+} + 4\text{H}^+$	20.40	0.1 M $\text{KNO}_3$	25
$[\text{Pb}_6(\text{OH})_8]^{4+}$	$6\text{Pb}^{2+} + 8\text{H}_2\text{O} \rightleftharpoons [\text{Pb}_6(\text{OH})_8]^{4+} + 8\text{H}^+$	43.38	0.1 M $\text{KNO}_3$	25

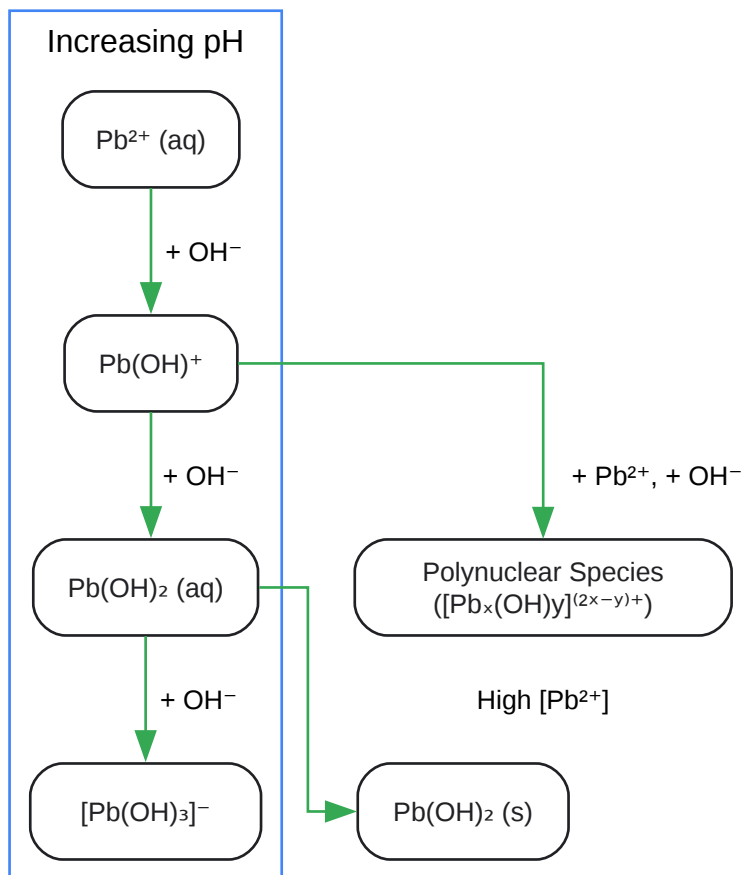
Table 3: Thermodynamic Data for Lead(II) Hydrolysis in 1.0 M  $\text{NaClO}_4$  at 25°C<sup>[1]</sup>

Species	$\log \beta$	$\Delta H^\circ$ (kJ/mol)
$\text{Pb}(\text{OH})^+$	-7.8	24
$\text{Pb}_3(\text{OH})_4^{2+}$	-22.69	112
$\text{Pb}_3(\text{OH})_5^+$	-30.8	146
$\text{Pb}_4(\text{OH})_4^{4+}$	-19.58	86
$\text{Pb}_6(\text{OH})_8^{4+}$	-42.43	215

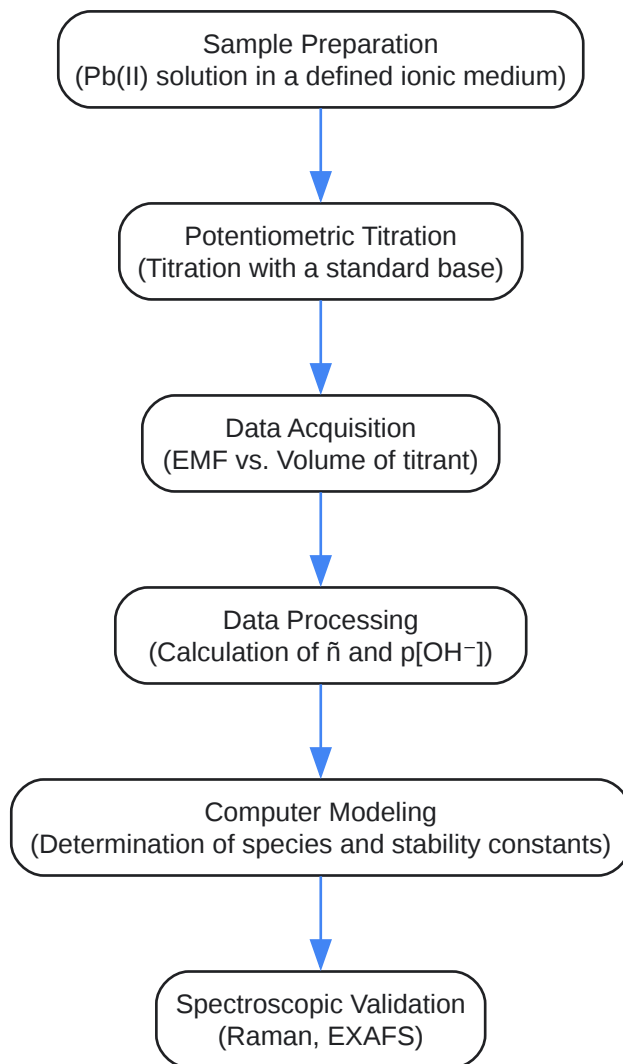
## Signaling Pathways and Logical Relationships

The hydrolysis of lead(II) ions is a stepwise process that is critically dependent on the pH of the aqueous solution. The following diagrams illustrate the general pathway of lead(II) hydrolysis and a typical experimental workflow for its characterization.

## General Hydrolysis Pathway of Lead(II) Ions



## Experimental Workflow for Lead(II) Hydrolysis Study



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## References

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